

A Technical Guide to Compstatin: A Potent C3-Targeted Complement Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

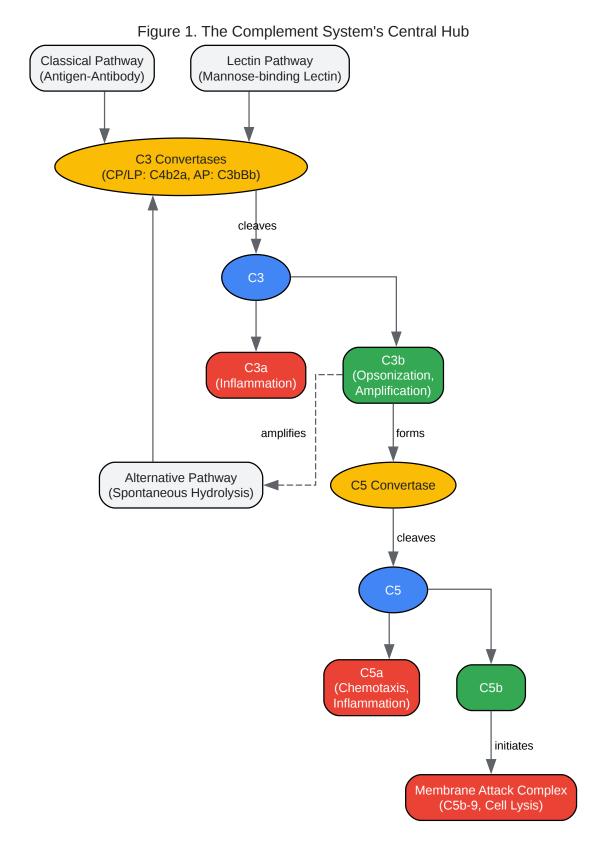
Executive Summary

The complement system, a cornerstone of innate immunity, plays a critical role in host defense but can also drive pathology in a wide range of inflammatory and autoimmune diseases when dysregulated. Central to all three activation pathways (classical, lectin, and alternative) is complement component C3. Its activation is a critical amplification point in the cascade, making it a prime target for therapeutic intervention. **Compstatin**, a cyclic 13-residue peptide, has emerged as a highly specific and potent inhibitor of C3.[1] This guide provides a detailed technical overview of **Compstatin**'s mechanism of action, the evolution of its analogs, key experimental data, and the protocols used to assess its function.

The Central Role of C3 in the Complement Cascade

The complement system converges on the cleavage of C3 into its active fragments, C3a (an anaphylatoxin) and C3b (an opsonin). C3b is essential for forming the C3 and C5 convertases, which amplify the response and lead to the formation of the terminal membrane attack complex (MAC). By targeting C3, **Compstatin** effectively blocks the cascade at its core, preventing the generation of downstream inflammatory mediators and effector functions regardless of the initial trigger.[1]





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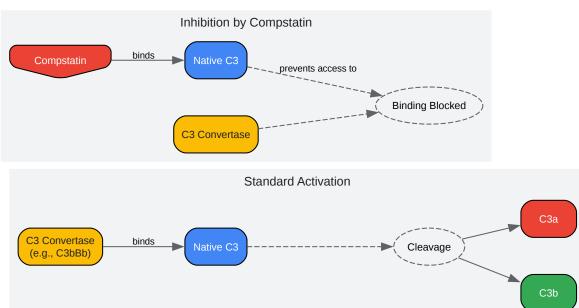


Figure 2. Compstatin's Inhibitory Mechanism



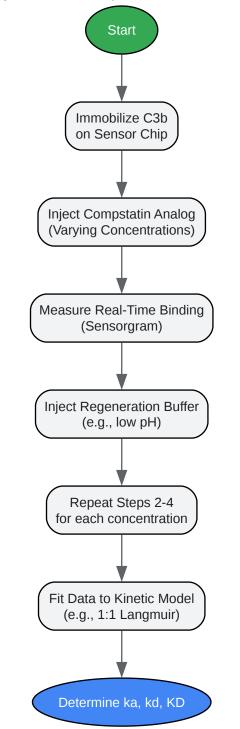


Figure 3. SPR Experimental Workflow

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References

- 1. lambris.com [lambris.com]
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